

# 2-Fluoro-5-(trifluoromethoxy)benzyl alcohol safety and handling

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## Compound of Interest

Compound Name:	2-Fluoro-5-(trifluoromethoxy)benzyl alcohol
Cat. No.:	B2785605

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An In-Depth Technical Guide to the Safe Handling of **2-Fluoro-5-(trifluoromethoxy)benzyl alcohol**

This guide provides a comprehensive overview of the safety protocols, handling procedures, and toxicological considerations for **2-Fluoro-5-(trifluoromethoxy)benzyl alcohol**. Designed for researchers, chemists, and professionals in the pharmaceutical and agrochemical industries, this document synthesizes critical safety data with practical, field-proven insights to ensure safe and effective laboratory operations.

## Introduction

**2-Fluoro-5-(trifluoromethoxy)benzyl alcohol** is a fluorinated organic compound of increasing interest as a building block in the synthesis of complex molecules. The presence of both a fluorine atom and a trifluoromethoxy group on the benzyl scaffold imparts unique electronic properties and metabolic stability, making it a valuable intermediate for drug discovery and advanced material science. However, these same properties necessitate a thorough understanding of its potential hazards. This guide moves beyond mere procedural lists to explain the causality behind each safety recommendation, fostering a proactive safety culture grounded in scientific principles.

## Section 1: Chemical and Physical Properties

Understanding the fundamental properties of a chemical is the first step in safe handling. The data presented below is crucial for assessing its behavior under various laboratory conditions.

## Chemical Identity and Characteristics

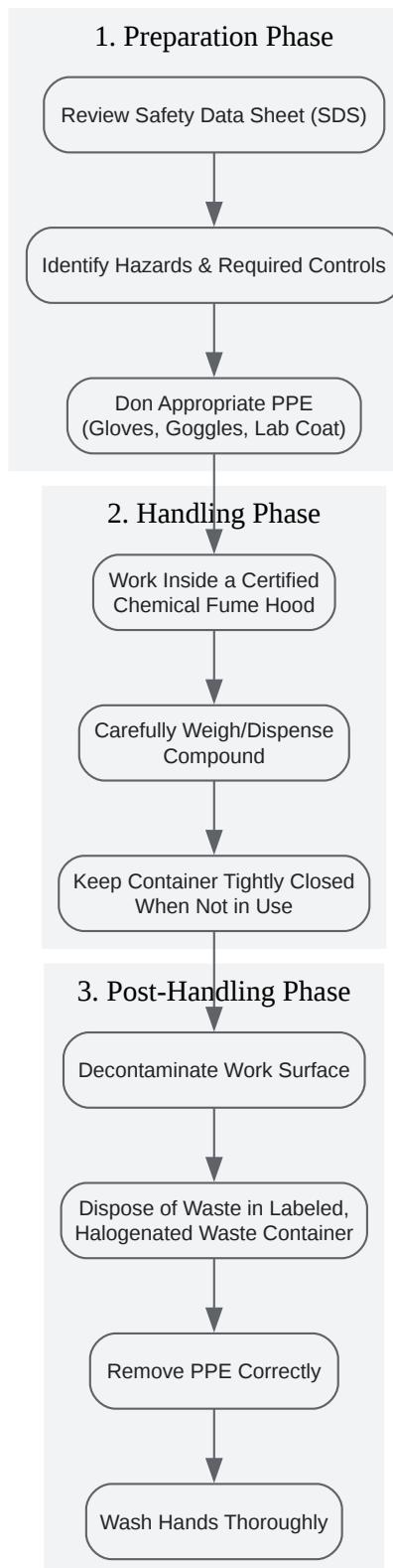
Property	Value	Source
Chemical Name	2-Fluoro-5-(trifluoromethoxy)benzyl alcohol	Internal
CAS Number	Not explicitly found for this exact isomer; 207974-09-2 for the related 2-Fluoro-5-(trifluoromethyl)benzyl alcohol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>4</sub> O <sub>2</sub>	Internal
Molecular Weight	210.13 g/mol	Internal
Appearance	Colorless transparent liquid (for the trifluoromethyl analogue)	<a href="#">[3]</a>

Note: Specific physical data for **2-Fluoro-5-(trifluoromethoxy)benzyl alcohol** is not widely published. The data for the closely related analogue, 2-Fluoro-5-(trifluoromethyl)benzyl alcohol, is provided for reference.

Analogue Property	Value (for 2-Fluoro-5-(trifluoromethyl)benzyl alcohol)	Source
Boiling Point	188 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	67 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.377 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[3]</a>

## Chemical Structure

The structure combines a benzyl alcohol core with two distinct fluorine-containing moieties, each influencing the molecule's reactivity and toxicological profile.

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## References

- 1. [healthchems.lookchem.com](http://healthchems.lookchem.com) [healthchems.lookchem.com]
- 2. 2-Fluoro-5-(trifluoromethyl)benzyl alcohol [webbook.nist.gov]
- 3. 2-FLUORO-5-(TRIFLUOROMETHYL)BENZYL ALCOHOL Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- To cite this document: BenchChem. [2-Fluoro-5-(trifluoromethoxy)benzyl alcohol safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2785605#2-fluoro-5-trifluoromethoxy-benzyl-alcohol-safety-and-handling>

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